

2-(Chloromethyl)naphthalene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-(Chloromethyl)naphthalene

Cat. No.: B1583795

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This in-depth technical guide provides comprehensive safety and handling information for **2-(chloromethyl)naphthalene** (CAS No. 2506-41-4), a reactive organic compound utilized in chemical synthesis, including as an intermediate in the production of pesticides and as a reagent for introducing the 2-naphthylmethyl group into molecules.^{[1][2][3]} Due to its hazardous properties, a thorough understanding of its safety profile and strict adherence to handling protocols are imperative for all personnel.

Chemical and Physical Properties

2-(Chloromethyl)naphthalene is a derivative of naphthalene with a chloromethyl substituent.^[4] It typically appears as a white to pale yellow solid or a colorless to pale yellow liquid with a strong, pungent odor.^{[1][2]} It is insoluble in water.^[2]

Property	Value	Reference
CAS Number	2506-41-4	[1]
Molecular Formula	C ₁₁ H ₉ Cl	[1]
Molecular Weight	176.64 g/mol	[5]
Appearance	White to pale yellow solid or colorless to pale yellow liquid	[1][3]
Odor	Strong, pungent	[2]
Solubility	Insoluble in water	[2]

Hazard Identification and Classification

2-(Chloromethyl)naphthalene is classified as a hazardous substance, primarily due to its corrosive nature.[5]

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage.[5][6]
Acute Toxicity (Oral)	-	Warning	Harmful if swallowed. [2]
Acute Toxicity (Dermal)	-	Warning	Harmful in contact with skin.[2]

Primary Hazards:

- Corrosive: Causes severe chemical burns to the skin, eyes, and respiratory tract upon contact.[1][2]
- Harmful: May be harmful if ingested or absorbed through the skin.[2]
- Irritant: Vapors can be irritating to the respiratory system.[7]

There is limited evidence of a carcinogenic effect for the related compound 1-(chloromethyl)naphthalene.^[1] As a chlorinated aromatic hydrocarbon, **2-(chloromethyl)naphthalene** may also have mutagenic potential.^[4]

Quantitative Toxicity Data

Specific quantitative toxicity data for **2-(chloromethyl)naphthalene** is not readily available. However, data for the closely related isomer, 1-(chloromethyl)naphthalene, and the parent compound, naphthalene, provide an indication of its potential toxicity. It is important to handle **2-(chloromethyl)naphthalene** with the same, if not greater, level of caution.

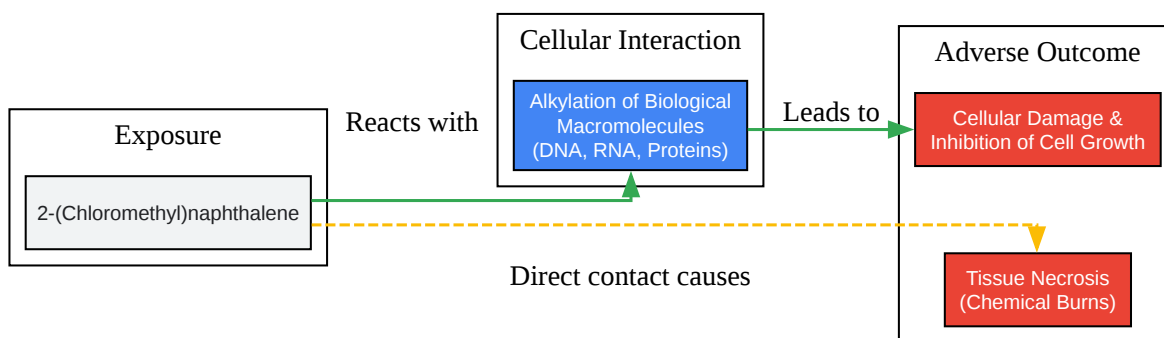
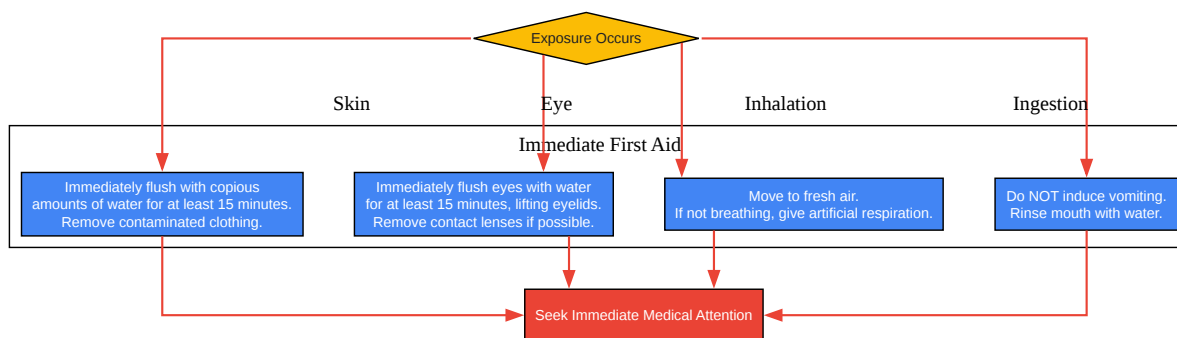
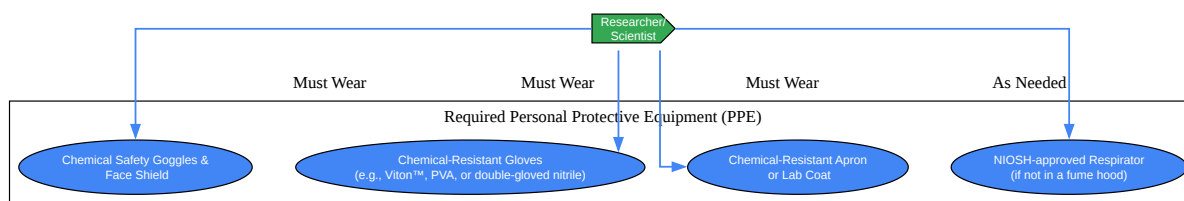
Substance	Test	Species	Route	Value	Reference
1-(Chloromethyl)naphthalene	LD50	Rat	Oral	890 mg/kg	^[1]
1-(Chloromethyl)naphthalene	LD50	Rat	Dermal	>5000 mg/kg	^[1]
Naphthalene	LD50	Rat	Oral	1.8 g/kg	^[8]

Experimental Protocols: Safe Handling and Emergency Procedures

Due to the lack of specific published experimental protocols for **2-(chloromethyl)naphthalene**, the following best-practice guidelines are based on available safety data sheets and general principles for handling corrosive and toxic chemicals.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling **2-(chloromethyl)naphthalene** is provided below.



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